

Succinic Acid-13C4: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **Succinic acid-13C4**, a stable isotope-labeled compound crucial for metabolic research and as an internal standard in quantitative analyses. Targeted at researchers, scientists, and professionals in drug development, this document outlines the typical specifications found in a Certificate of Analysis, details analytical methodologies, and visualizes relevant workflows and metabolic pathways.

Certificate of Analysis: Representative Data

A Certificate of Analysis (CoA) for **Succinic acid-13C4** provides critical information regarding its identity, purity, and quality. The following tables summarize the key quantitative data typically presented in a CoA, compiled from various suppliers.[1][2]

Identity and Chemical Properties



| Parameter | Specification |
|-------------------|---|
| Chemical Name | Succinic acid-13C4 |
| Synonyms | Butanedioic acid-13C4, Wormwood acid-13C4[3] |
| Molecular Formula | (¹³ C) ₄ H ₆ O ₄ |
| Molecular Weight | 122.06 g/mol [1][2] |
| CAS Number | 201595-67-7[1] |
| Appearance | White to off-white solid |
| Melting Point | 187-190 °C |
| Boiling Point | 235 °C |

Quality and Purity Specifications

| Parameter | Specification |
|--|------------------------|
| Chemical Purity (Assay) | ≥98%[1][2] |
| Isotopic Purity (Atom % ¹³ C) | ≥99%[4] |
| Mass Shift | M+4 |
| Storage Temperature | Room temperature[1][2] |

Experimental Protocols

The analysis of **Succinic acid-13C4** to confirm its identity and purity involves a combination of chromatographic and spectroscopic techniques. The following sections detail the methodologies for these key experiments.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Quantification

This method is widely used for the quantitative analysis of **Succinic acid-13C4** in biological matrices.[5][6] The use of a stable isotope-labeled internal standard is recommended for



accurate quantification.

- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-highperformance liquid chromatography (UHPLC) system coupled to a tandem mass spectrometer.[6]
- Chromatographic Column: A C18 reversed-phase column is typically employed.
- Mobile Phase: A gradient of an aqueous solution (e.g., 0.9% formic acid in water) and an organic solvent (e.g., 0.9% formic acid in acetonitrile).[5][6]
- Flow Rate: A typical flow rate is 0.3 mL/min.[5][6]
- Injection Volume: 5 μL of the prepared sample is injected for analysis.[5][6]
- Ionization Mode: Negative electrospray ionization (ESI-) is commonly used. [5][6]
- Mass Spectrometry Mode: Multiple Reaction Monitoring (MRM) is utilized for quantification,
 monitoring the transition of the precursor ion to a specific product ion.[5][6]
- Source Temperature: Approximately 350 °C.[5][6]
- Ion Spray Voltage: Around -4500 V.[5][6]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy is a powerful tool for confirming the chemical structure and isotopic labeling of **Succinic acid-13C4**. Both ¹H and ¹³C NMR spectra are acquired.

- Sample Preparation: A small amount of the substance is dissolved in a suitable deuterated solvent, such as DMSO-d₆ or D₂O.
- ¹H NMR: The proton NMR spectrum is used to confirm the proton environment. In **Succinic** acid-13C4, the protons will show coupling to the ¹³C nuclei.
- ¹³C NMR: The carbon-13 NMR spectrum directly confirms the enrichment of the carbon atoms. A single peak is expected in the ¹³C NMR spectrum of fully labeled succinic acid, with

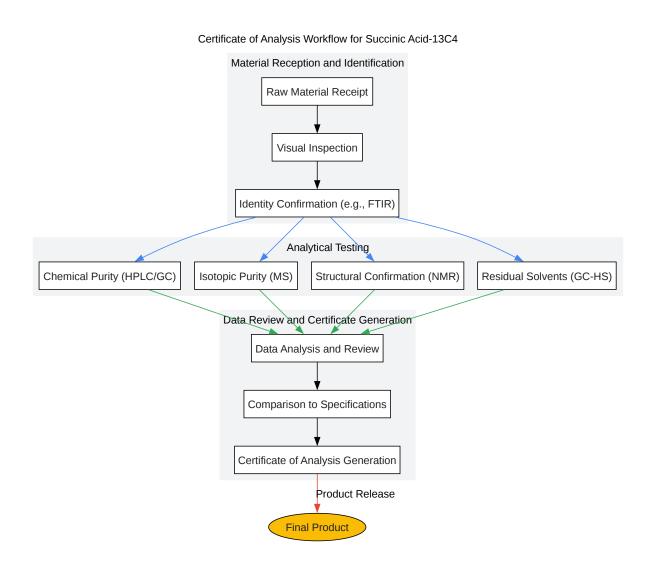


its chemical shift providing information about the electronic environment of the carbon atoms.

Visualizations

The following diagrams illustrate the workflow for a Certificate of Analysis and the metabolic pathway where **Succinic acid-13C4** is a key intermediate.



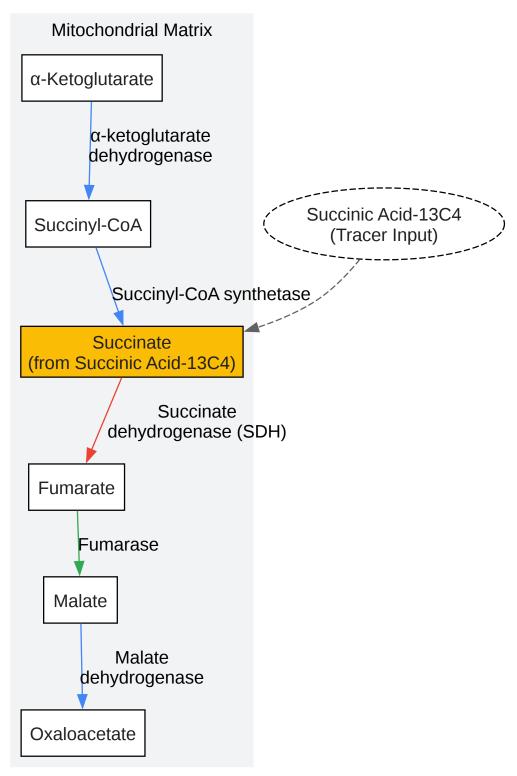


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Certificate of Analysis Workflow



Succinic Acid in the Krebs Cycle



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Succinic Acid's Role in the Krebs Cycle



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